

Application Notes and Protocols for 1-Bromo-5-methylhexane in Organic Synthesis

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Compound of Interest

Compound Name: 1-Bromo-5-methylhexane

Cat. No.: B1585216

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For Researchers, Scientists, and Drug Development Professionals

These application notes provide a comprehensive overview of the use of **1-bromo-5-methylhexane** as a primary alkylating agent in organic synthesis. This versatile reagent is a valuable building block for the introduction of the 5-methylhexyl (isoheptyl) moiety into a wide range of organic molecules, finding applications in the synthesis of pharmaceuticals, agrochemicals, and materials science.

Overview of 1-Bromo-5-methylhexane

1-Bromo-5-methylhexane is a colorless to pale yellow liquid with the chemical formula C₇H₁₅Br. As a primary alkyl bromide, it is an excellent substrate for S_n2 reactions, where it readily reacts with a variety of nucleophiles to form new carbon-carbon and carbon-heteroatom bonds. Its branched isoheptyl structure can impart increased lipophilicity and unique steric properties to target molecules, which can be advantageous in modulating their biological activity and physical properties.

Physicochemical Properties:

Property	Value
Molecular Formula	C ₇ H ₁₅ Br
Molecular Weight	179.10 g/mol
Boiling Point	168-170 °C
Density	1.11 g/mL at 25 °C
Refractive Index	1.448

Key Applications in Organic Synthesis

1-Bromo-5-methylhexane is a versatile alkylating agent for a variety of synthetic transformations, including:

- C-C Bond Formation:
 - Alkylation of carbanions (e.g., malonates, acetoacetates, and other active methylene compounds).
 - Grignard reagent formation and subsequent reaction with electrophiles.
 - Alkylation of terminal alkynes.
- C-N Bond Formation:
 - Alkylation of amines, amides, and imides.
- C-O Bond Formation:
 - Williamson ether synthesis with alkoxides and phenoxides.
- C-S Bond Formation:
 - Alkylation of thiols and thiophenols.

These reactions are fundamental in the synthesis of a diverse array of organic compounds, including potential drug candidates and other high-value molecules.

Experimental Protocols

The following are detailed protocols for key applications of **1-bromo-5-methylhexane**. These are representative procedures and may require optimization for specific substrates and scales.

Alkylation of Diethyl Malonate

This reaction is a classic example of C-C bond formation and is a cornerstone of the malonic ester synthesis, providing access to a wide range of substituted carboxylic acids.

Reaction Scheme:

Materials:

Reagent	Molar Mass (g/mol)	Amount (mmol)	Volume/Mass
Sodium	22.99	25	0.575 g
Absolute Ethanol	46.07	-	25 mL
Diethyl malonate	160.17	25	3.8 mL
1-Bromo-5-methylhexane	179.10	25	4.0 mL
Diethyl ether	-	-	As needed
1 M HCl	-	-	As needed
Saturated NaCl (aq)	-	-	As needed
Anhydrous MgSO ₄	-	-	As needed

Procedure:

- A flame-dried 100 mL round-bottom flask equipped with a reflux condenser and a magnetic stir bar is charged with absolute ethanol (25 mL).
- Sodium metal (0.575 g, 25 mmol) is added portion-wise to the ethanol. The reaction is exothermic and generates hydrogen gas; ensure proper ventilation.

- After all the sodium has reacted to form sodium ethoxide, the solution is cooled to room temperature.
- Diethyl malonate (3.8 mL, 25 mmol) is added dropwise to the stirred solution.
- After stirring for 15 minutes, **1-bromo-5-methylhexane** (4.0 mL, 25 mmol) is added.
- The reaction mixture is heated to reflux for 4-6 hours. The reaction progress can be monitored by TLC.
- After completion, the mixture is cooled to room temperature, and the ethanol is removed under reduced pressure.
- The residue is partitioned between diethyl ether (50 mL) and water (50 mL). The aqueous layer is extracted with diethyl ether (2 x 25 mL).
- The combined organic layers are washed with 1 M HCl (25 mL) and then with saturated NaCl solution (25 mL).
- The organic layer is dried over anhydrous MgSO₄, filtered, and the solvent is removed under reduced pressure to yield the crude product, diethyl 2-(5-methylhexyl)malonate.
- The product can be purified by vacuum distillation.

Expected Yield: 75-85%

Williamson Ether Synthesis with Phenol

This protocol describes the synthesis of 5-methylhexyloxyphenylethane, a representative ether, via the Williamson ether synthesis.

Reaction Scheme:

Materials:

Reagent	Molar Mass (g/mol)	Amount (mmol)	Volume/Mass
Phenol	94.11	10	0.94 g
Sodium hydride (60% dispersion in mineral oil)	24.00	12	0.48 g
1-Bromo-5-methylhexane	179.10	10	1.6 mL
Anhydrous DMF	-	-	20 mL
Diethyl ether	-	-	As needed
Water	-	-	As needed
Saturated NaCl (aq)	-	-	As needed
Anhydrous MgSO ₄	-	-	As needed

Procedure:

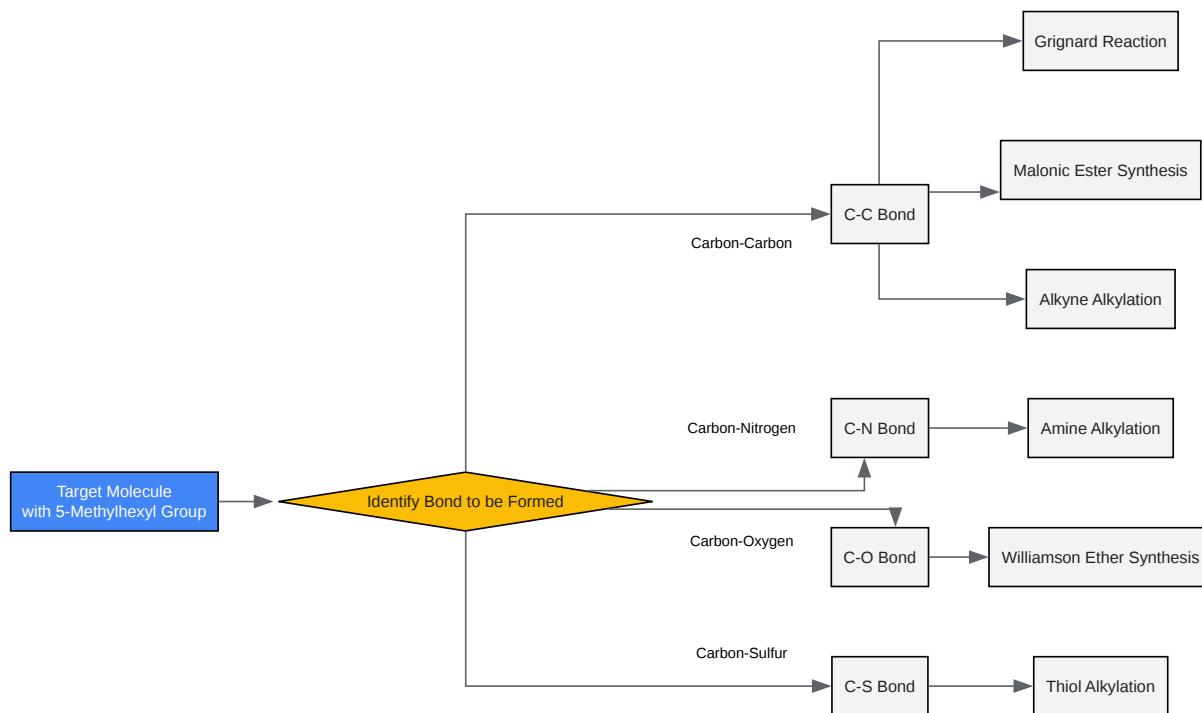
- To a flame-dried 100 mL round-bottom flask under an inert atmosphere (N₂ or Ar), add phenol (0.94 g, 10 mmol) and anhydrous DMF (20 mL).
- Cool the solution in an ice bath and add sodium hydride (0.48 g of 60% dispersion, 12 mmol) portion-wise. Stir the mixture at room temperature for 30 minutes.
- Add **1-bromo-5-methylhexane** (1.6 mL, 10 mmol) dropwise to the reaction mixture.
- The reaction is stirred at room temperature for 12-18 hours. Monitor the reaction by TLC.
- Upon completion, the reaction is carefully quenched by the slow addition of water (20 mL) while cooling in an ice bath.
- The mixture is transferred to a separatory funnel and extracted with diethyl ether (3 x 30 mL).
- The combined organic layers are washed with water (2 x 20 mL) and saturated NaCl solution (20 mL).

- The organic layer is dried over anhydrous $MgSO_4$, filtered, and the solvent is removed under reduced pressure.
- The crude product can be purified by column chromatography on silica gel.

Expected Yield: 80-90%

Logical Workflow for Synthesis Planning

The selection of the appropriate synthetic route utilizing **1-bromo-5-methylhexane** depends on the desired target molecule. The following diagram illustrates a general decision-making workflow for incorporating the 5-methylhexyl group.



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Synthetic planning workflow.

Safety Information

1-Bromo-5-methylhexane is a flammable liquid and an irritant. Handle with appropriate personal protective equipment (PPE), including safety goggles, gloves, and a lab coat. All manipulations should be performed in a well-ventilated fume hood. In case of contact with skin or eyes, rinse immediately with plenty of water and seek medical attention.

Disclaimer: The protocols provided are for informational purposes only and should be carried out by trained professionals in a suitably equipped laboratory. The user assumes all responsibility for the safe handling and use of the chemicals and procedures described.

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